

Personal protective equipment for handling Z-VDVAD-AFC

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Compound of Interest

Compound Name: Z-VDVAD-AFC

Cat. No.: B1516873

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Essential Safety and Handling Guide for Z-VDVAD-AFC

This guide provides crucial safety and logistical information for the handling of **Z-VDVAD-AFC**, a fluorogenic substrate used to measure the activity of caspase-2. The following procedural steps are designed to ensure the safe use of this compound in a laboratory setting, from initial handling to final disposal.

Personal Protective Equipment (PPE)

When handling **Z-VDVAD-AFC**, particularly when in a solvent such as DMSO, a comprehensive approach to personal protection is essential to minimize exposure and ensure safety. The following PPE is recommended:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Given that **Z-VDVAD-AFC** is often dissolved in DMSO, which can facilitate skin absorption of other substances, gloves should be inspected for integrity before use and changed immediately if contaminated.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.^[1] For tasks with a higher risk of splashing, such as preparing stock solutions or transferring large volumes, a face shield worn over safety goggles is recommended.^[1]

- **Body Protection:** A standard laboratory coat should be worn to protect against minor spills and contamination.^[1]
- **Respiratory Protection:** While generally not required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of aerosolization or if working with large quantities. The specific type of respirator should be determined by a formal hazard assessment.

Operational Plan: Step-by-Step Guidance

Proper handling procedures are critical for both experimental success and laboratory safety. The following steps outline the standard operational workflow for using **Z-VDVAD-AFC**.

1. Preparation of Stock Solution:

- **Z-VDVAD-AFC** is typically supplied as a solid and is highly soluble in DMSO.^[2]
- To prepare a stock solution, dissolve the compound in high-quality, anhydrous DMSO to a concentration of 10 mM or greater.^[2] Gentle warming and vortexing can aid in dissolution.^[2]

2. Storage and Handling of Stock Solution:

- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2] Store these aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[2][3]}
- **Handling:** When thawing an aliquot for use, allow it to come to room temperature before opening to prevent condensation from entering the vial. Protect the solution from light.

3. Preparation of Working Solution:

- Dilute the stock solution to the desired final concentration using an appropriate buffer. A common working concentration for cell-based assays is between 25–100 µM.^[2] For enzymatic assays, a typical concentration is around 40 µM.^[4]

4. Experimental Use:

- For cell-based assays, add the working solution to your cell culture and incubate for the desired time, typically ranging from 1 to 22 hours.[\[2\]](#)
- For enzymatic assays with cell lysates, combine the lysate with a buffer containing the Ac-VDVAD-AFC substrate.[\[4\]](#)
- Fluorescence is typically measured at an excitation wavelength of 360-390 nm and an emission wavelength of 500-550 nm.[\[5\]](#)

Disposal Plan

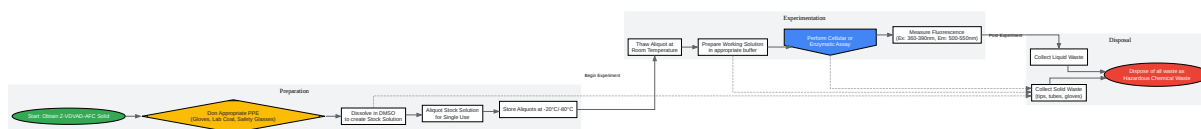
Proper disposal of **Z-VDVAD-AFC** and associated waste is crucial to prevent environmental contamination and ensure compliance with laboratory safety regulations.

- **Unused Product:** Unused **Z-VDVAD-AFC**, both in solid form and in solution, should be disposed of as chemical waste. Consult your institution's specific guidelines for chemical waste disposal.
- **Contaminated Materials:** All materials that have come into contact with **Z-VDVAD-AFC**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container and disposed of according to your institution's protocols for chemical waste.
- **Liquid Waste:** Liquid waste containing **Z-VDVAD-AFC**, including cell culture media and buffer solutions, should be collected and disposed of as hazardous chemical waste. Do not pour this waste down the drain.

Quantitative Data Summary

Parameter	Value	Source
Solubility	Highly soluble in DMSO (≥ 34.8 mg/mL)	[2]
Insoluble in ethanol and water	[2]	
Storage Temperature	-20°C (short-term) or -80°C (long-term)	[2][3]
Stock Solution Concentration	≥ 10 mM in DMSO	[2]
Working Concentration	25–100 μ M (cell-based assays)	[2]
40 μ M (enzymatic assays)	[4]	
Fluorescence Measurement	Excitation: 360-390 nm	[5]
Emission: 500-550 nm	[5]	

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Z-VDVAD-AFC** from preparation to disposal.

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